

Storing and handling (Rac)-Lanicemine powder and stock solutions

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Compound of Interest

Compound Name: (Rac)-Lanicemine

Cat. No.: B2937148

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Application Notes and Protocols for (Rac)-Lanicemine

For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the proper storage and handling of **(Rac)-Lanicemine** powder and its stock solutions to ensure compound integrity and experimental reproducibility.

Introduction

(Rac)-Lanicemine, also known as (Rac)-AZD6765, is the racemic form of Lanicemine. It functions as a low-trapping N-methyl-D-aspartate (NMDA) receptor antagonist.^{[1][2][3][4]} As a channel blocker, it has been investigated for its potential antidepressant effects, exhibiting a different profile from other NMDA receptor modulators like ketamine.^{[1][4]} Accurate and consistent preparation of **(Rac)-Lanicemine** solutions is critical for obtaining reliable results in both in vitro and in vivo studies.

Chemical and Physical Properties

A clear understanding of the physicochemical properties of **(Rac)-Lanicemine** is essential for its proper handling and storage.

Property	Value
Molecular Formula	C ₁₃ H ₁₄ N ₂
Molecular Weight	198.27 g/mol
CAS Number	61890-25-3
Appearance	Crystalline solid, powder

Storage and Stability

Proper storage of **(Rac)-Lanicemine** in both its solid form and as a stock solution is crucial to prevent degradation and maintain its biological activity.

(Rac)-Lanicemine Powder

Storage Condition	Recommended Duration
-20°C	3 years
4°C	2 years

For long-term storage, it is recommended to store the solid compound at -20°C. The product is stable at room temperature for short periods, such as during shipping.^[5]

(Rac)-Lanicemine Stock Solutions

Once in solution, the stability of **(Rac)-Lanicemine** is more limited. It is imperative to aliquot the stock solution into single-use volumes to avoid repeated freeze-thaw cycles, which can lead to degradation.^{[2][6]}

Storage Condition	Recommended Duration
-80°C	6 months
-20°C	1 month

Solubility

(Rac)-Lanicemine exhibits varying solubility depending on the solvent. This is a critical consideration when preparing stock solutions for different experimental paradigms.

Solvent	Maximum Solubility
DMSO	100 mg/mL (504.37 mM)

Note: Ultrasonic treatment may be necessary to achieve maximum solubility in DMSO.[\[1\]](#)[\[3\]](#)

Experimental Protocols

Protocol for Preparing an In Vitro Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **(Rac)-Lanicemine** in DMSO.

Materials:

- **(Rac)-Lanicemine** powder
- Dimethyl sulfoxide (DMSO), anhydrous
- Sterile microcentrifuge tubes
- Vortex mixer
- Ultrasonic bath (optional)

Procedure:

- Equilibrate the **(Rac)-Lanicemine** powder to room temperature before opening the vial.
- Weigh the desired amount of **(Rac)-Lanicemine** powder in a sterile microcentrifuge tube.
- Add the calculated volume of DMSO to achieve a final concentration of 10 mM. For example, to prepare 1 mL of a 10 mM stock solution, add 0.5044 mL of DMSO to 1 mg of **(Rac)-Lanicemine**.

- Vortex the solution thoroughly until the powder is completely dissolved.
- If necessary, use an ultrasonic bath to aid dissolution.[\[1\]](#)[\[3\]](#)
- Aliquot the stock solution into single-use, sterile microcentrifuge tubes.
- Store the aliquots at -80°C for up to 6 months or at -20°C for up to 1 month.

Protocol for Preparing an In Vivo Formulation

For in vivo experiments, **(Rac)-Lanicemine** needs to be formulated in a vehicle that is safe for administration. Below are examples of common formulations. It is recommended to prepare these solutions fresh on the day of use.[\[2\]](#)[\[6\]](#)

Formulation 1: PEG300, Tween-80, and Saline

This formulation results in a clear solution with a solubility of at least 2.5 mg/mL.[\[1\]](#)

Materials:

- **(Rac)-Lanicemine** powder
- DMSO
- PEG300
- Tween-80
- Saline (0.9% NaCl)
- Sterile tubes

Procedure:

- Prepare a concentrated stock solution of **(Rac)-Lanicemine** in DMSO.
- In a sterile tube, add the solvents in the following order, ensuring the solution is mixed thoroughly after each addition:

- 10% DMSO (containing the dissolved **(Rac)-Lanicemine**)
- 40% PEG300
- 5% Tween-80
- 45% saline
- The final solution should be clear.

Formulation 2: SBE- β -CD in Saline

This formulation also produces a clear solution with a solubility of at least 2.5 mg/mL.^[1]

Materials:

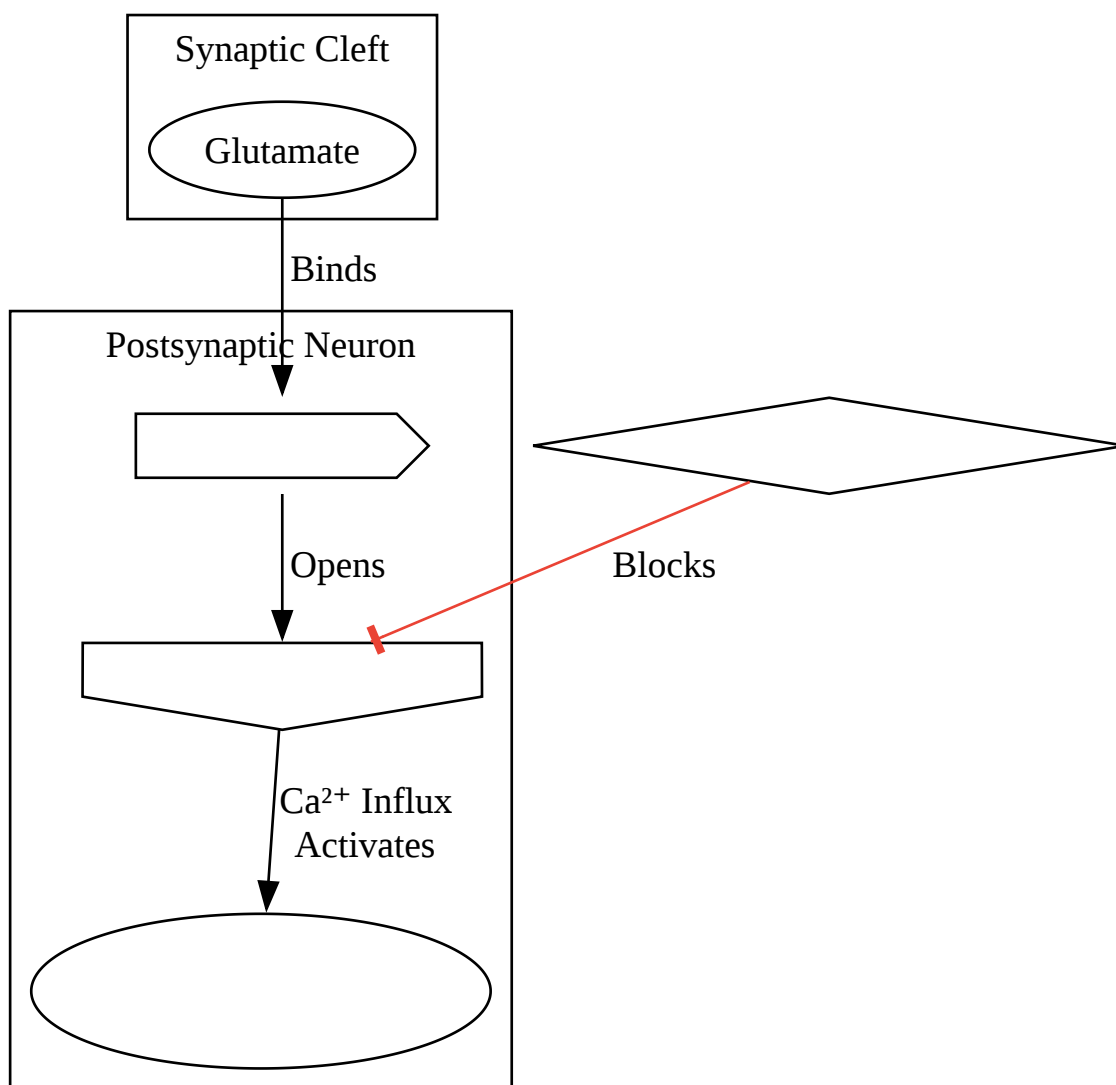
- **(Rac)-Lanicemine** powder
- DMSO
- 20% SBE- β -CD (Sulfobutylether- β -cyclodextrin) in saline
- Sterile tubes

Procedure:

- Prepare a concentrated stock solution of **(Rac)-Lanicemine** in DMSO.
- In a sterile tube, add the solvents in the following order, mixing well after each step:
 - 10% DMSO (containing the dissolved **(Rac)-Lanicemine**)
 - 90% of 20% SBE- β -CD in saline

Visualized Signaling Pathway and Workflows

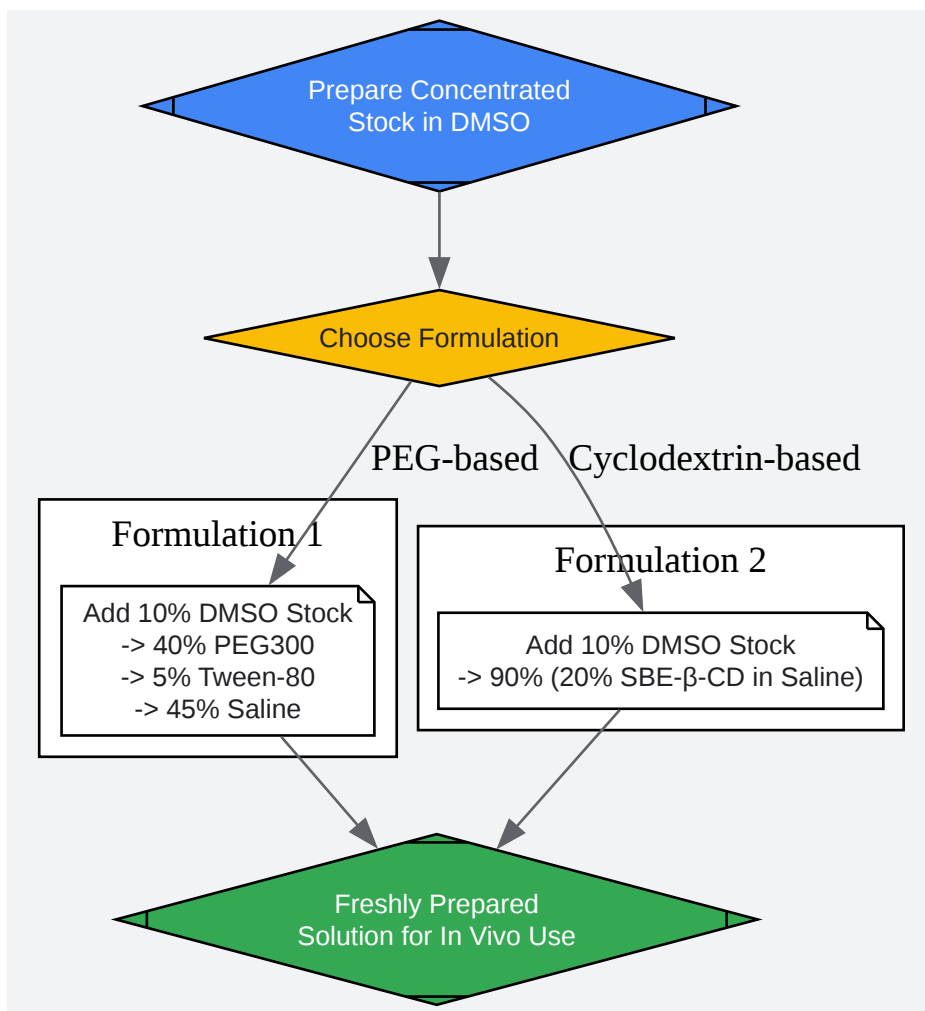
Signaling Pathway of (Rac)-Lanicemine``dot



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Caption: Workflow for preparing an in vitro stock solution.

Logical Relationship for In Vivo Formulation Preparation



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Caption: Decision logic for preparing an in vivo formulation.

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